

# Solubility of Trisodium Arsenite in Aqueous Solutions: A Technical Guide

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## Compound of Interest

Compound Name: *Trisodium arsenite*

Cat. No.: *B083169*

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This in-depth technical guide provides a comprehensive overview of the solubility of **trisodium arsenite** ( $\text{Na}_3\text{AsO}_3$ ) in aqueous solutions. This document consolidates available data on its solubility under various conditions, outlines detailed experimental protocols for solubility determination, and presents visual representations of the factors influencing its aqueous behavior. **Trisodium arsenite**, an inorganic arsenic compound, has historical applications in various industrial processes, and understanding its solubility is critical for environmental fate assessment, toxicological studies, and the development of potential therapeutic agents.

## Physicochemical Properties and Solubility Data

**Trisodium arsenite** is the sodium salt of arsenous acid and exists as a white or grayish-white hygroscopic powder.<sup>[1][2][3]</sup> It is generally described as being freely soluble in water.<sup>[1][3][4][5][6][7]</sup> However, quantitative data on its solubility is limited and can vary depending on the specific form (ortho- vs. meta-arsenite) and the experimental conditions. The information presented here pertains to trisodium orthoarsenite ( $\text{Na}_3\text{AsO}_3$ ) unless otherwise specified.

## Quantitative Solubility Data

The available quantitative data on the solubility of sodium arsenite compounds in water at standard temperature and pressure are summarized in the table below. It is important to note the variations in the reported values, which may be attributed to differences in the specific arsenite salt and the experimental methodologies employed.

Compound Name	Formula	CAS Number	Temperature (°C)	Solubility (g/100 mL)	Reference(s)
Trisodium Arsenite	Na <sub>3</sub> AsO <sub>3</sub>	13464-37-4	20	10	[8]
Sodium Arsenite	NaAsO <sub>2</sub>	7784-46-5	Not Specified	156	[9]
Sodium (meta)arsenite	NaAsO <sub>2</sub>	7784-46-5	Not Specified	10 (solution may be turbid)	

Note: The significant discrepancy in reported solubilities highlights the importance of precise experimental determination for specific research applications.

## Factors Influencing Solubility

The solubility of **trisodium arsenite** in aqueous solutions is influenced by several key factors, primarily temperature and pH.

### Effect of Temperature

Generally, the solubility of solid solutes in a liquid solvent increases with temperature. While specific data for the temperature-dependent solubility of **trisodium arsenite** is not readily available in the literature, this general principle is expected to apply. For analogous compounds like sodium arsenate, solubility has been shown to increase with rising temperature.[10]

### Effect of pH

The pH of the aqueous solution plays a critical role in the solubility and speciation of arsenite. Arsenous acid (H<sub>3</sub>AsO<sub>3</sub>), the parent acid of **trisodium arsenite**, is a weak acid with a pKa of 9.23.[11] In aqueous solutions, **trisodium arsenite** will dissociate, and the arsenite ion (AsO<sub>3</sub><sup>3-</sup>) will undergo hydrolysis, leading to an alkaline solution. The speciation of arsenite is highly pH-dependent, which in turn affects its solubility and interaction with other species in the solution. At high pH, the increased concentration of hydroxide ions can influence the equilibrium and potentially impact the solubility of other metal arsenites that may be present. [12] For instance, the adsorption of arsenite to materials like ferrihydrite is reported to release

hydroxide ions at high pH, which can increase the mobility of arsenite in alkaline environments. [8]

## Experimental Protocol for Solubility Determination

This section outlines a detailed methodology for the experimental determination of the aqueous solubility of **trisodium arsenite**.

### Materials and Reagents

- **Trisodium arsenite** (analytical grade)
- Deionized water (Type I)
- Standard buffer solutions (pH 4, 7, 10)
- Hydrochloric acid (HCl) and Sodium Hydroxide (NaOH) solutions for pH adjustment
- Syringe filters (0.22 µm)
- Inductively Coupled Plasma - Mass Spectrometry (ICP-MS) or Atomic Absorption Spectroscopy (AAS) for arsenic quantification

### Experimental Procedure

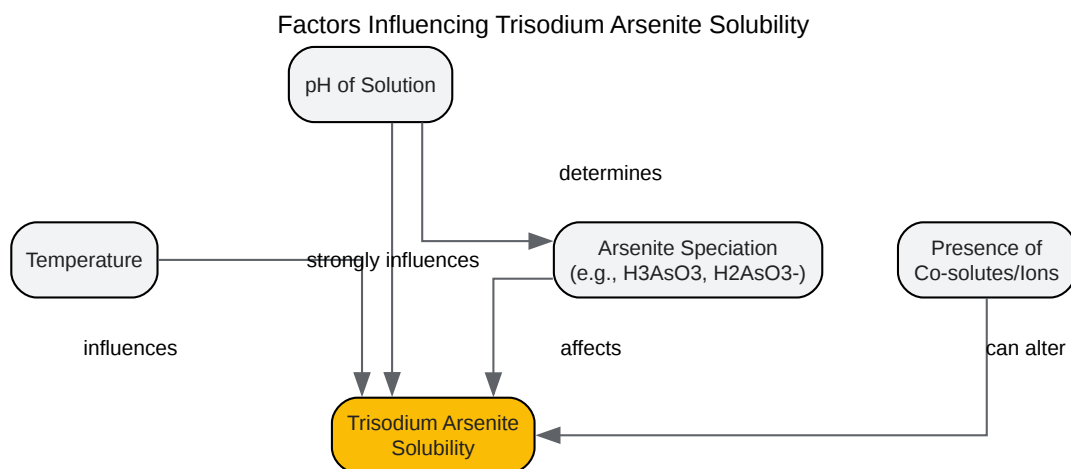
- Preparation of Saturated Solutions:
  - Add an excess amount of **trisodium arsenite** to a known volume of deionized water in a series of sealed, temperature-controlled vessels.
  - Prepare separate solutions with pH adjusted to desired levels using HCl or NaOH.
  - Equilibrate the solutions by continuous agitation (e.g., using a magnetic stirrer or a shaker bath) at a constant temperature for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
  - After equilibration, cease agitation and allow the excess solid to settle.

- Carefully withdraw a known volume of the supernatant using a syringe.
- Immediately filter the collected supernatant through a 0.22  $\mu\text{m}$  syringe filter to remove any undissolved particles.
- Analysis of Arsenic Concentration:
  - Accurately dilute the filtered solution to a concentration within the linear dynamic range of the analytical instrument.
  - Determine the concentration of arsenic in the diluted solution using a calibrated ICP-MS or AAS.
- Calculation of Solubility:
  - Calculate the solubility of **trisodium arsenite** in g/100 mL or other desired units based on the measured arsenic concentration and the dilution factor.

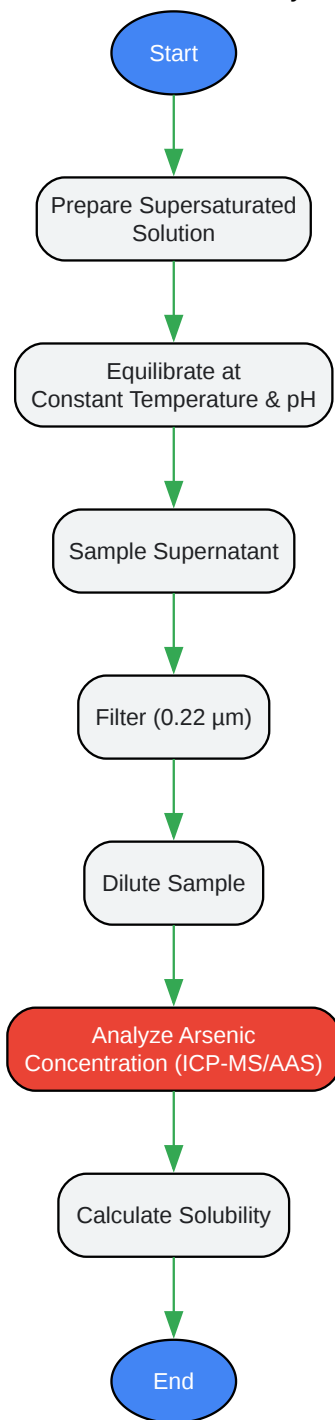
## Visualizations

### Factors Affecting Trisodium Arsenite Solubility

The following diagram illustrates the key factors that influence the solubility of **trisodium arsenite** in an aqueous environment.



## Experimental Workflow for Solubility Determination

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## References

- 1. Sodium Arsenite | NaAsO<sub>2</sub> | CID 443495 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Sodium m-arsenite CAS#: 7784-46-5 [amp.chemicalbook.com]
- 3. laballey.com [laballey.com]
- 4. fishersci.fi [fishersci.fi]
- 5. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
- 6. SODIUM ARSENITE, AQUEOUS SOLUTION | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 7. Sodium arsenate | AsNa<sub>3</sub>O<sub>4</sub> | CID 47275 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Trisodium arsenite | 14060-38-9 | Benchchem [benchchem.com]
- 9. Sodium arsenite - Wikipedia [en.wikipedia.org]
- 10. researchgate.net [researchgate.net]
- 11. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 12. Neutralization of arsenic pollutants, contained in natural waters: The theoretical analysis of solubility of some arsenates and optimization of the processes [jwent.net]
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